

In-Depth Technical Guide: 4-methoxy-N,N-dimethylaniline Health and Safety

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Compound of Interest

Compound Name: 4-(4-methoxyphenyl)-N,N-dimethylaniline

Cat. No.: B180176

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For researchers, scientists, and drug development professionals, a thorough understanding of the health and safety profile of chemical compounds is paramount. This guide provides a comprehensive overview of the available safety data for 4-methoxy-N,N-dimethylaniline (CAS No: 701-56-4), focusing on its hazardous properties, handling procedures, and emergency responses.

Summary of Quantitative Data

A critical aspect of chemical safety is the quantitative data that defines its physical, chemical, and toxicological properties. The following tables summarize the key available data for 4-methoxy-N,N-dimethylaniline.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C9H13NO	[1]
Molecular Weight	151.21 g/mol	[1][2]
Physical Form	Solid, Semi-solid, or liquid	[3]
Purity	>95% (GC) or 98%	[3][4]
Storage Temperature	Room Temperature, sealed in dry	[3]

Health and Safety Data

Hazard Classification	Description
Acute Oral Toxicity	Category 4: Harmful if swallowed[5]
Acute Inhalation Toxicity	Category 4: Harmful if inhaled (Dusts and Mists)[5]
Skin Corrosion/Irritation	Category 2: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	Category 2: Causes serious eye irritation[3]
Specific Target Organ Toxicity - Single Exposure	Category 3: May cause respiratory irritation[3]

Experimental Protocols and Safe Handling

Adherence to strict experimental protocols is essential when working with 4-methoxy-N,N-dimethylaniline to minimize exposure and ensure a safe laboratory environment. The following procedures are based on established safety guidelines for handling hazardous chemicals.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[5]
- Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulates filter conforming to EN 143.[5][6]

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.[1] Do not breathe mist, vapors, or spray.[6]

- Storage: Store in a cool, dry, and well-ventilated place.[1][6] Keep the container tightly closed and store under an inert gas.[1] The material is hygroscopic.[1] Incompatible materials to avoid include acids, acid anhydrides, and acid chlorides.[5]

First Aid Measures

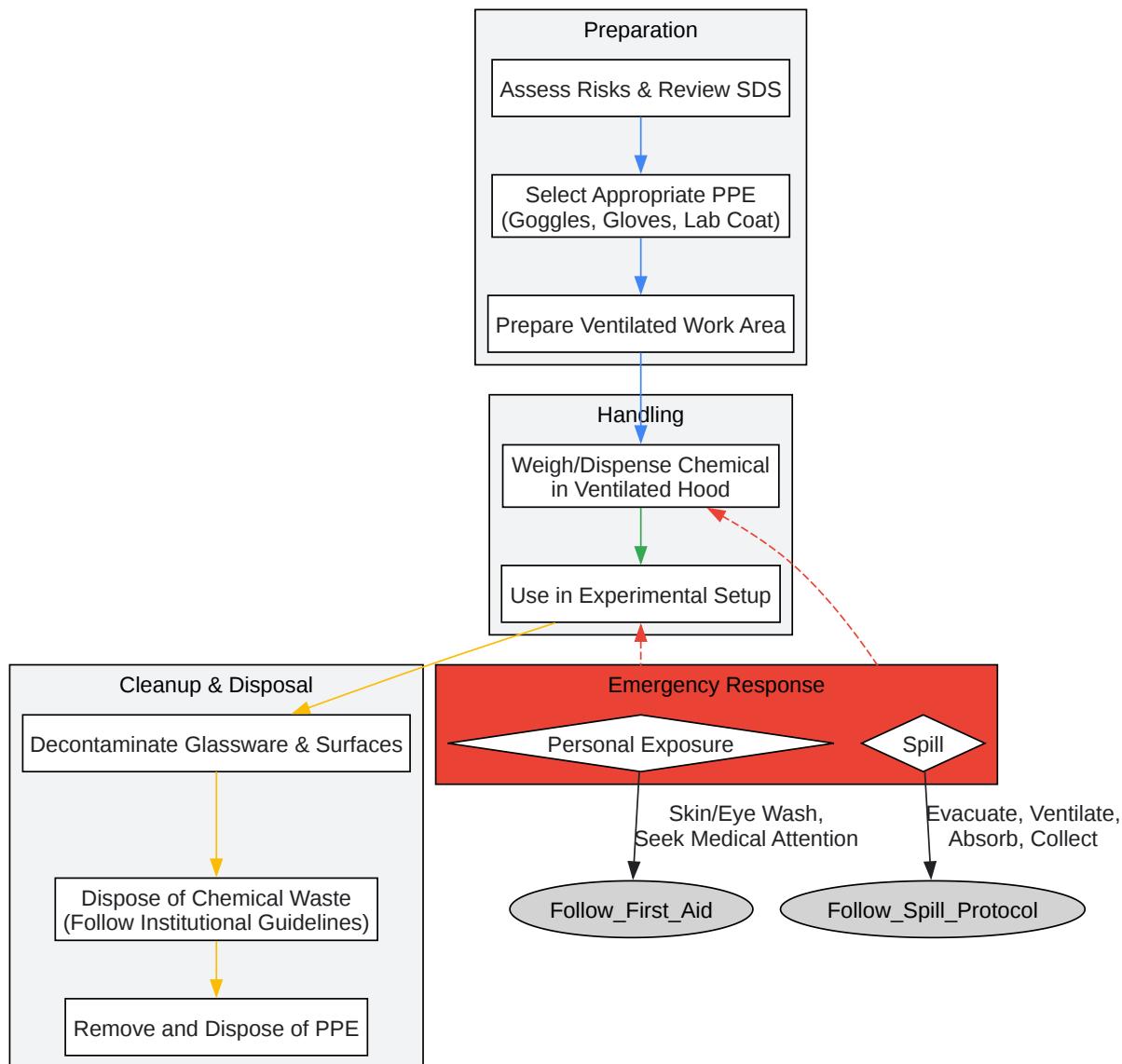
- If Inhaled: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[6]
- In Case of Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[5]
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[5]
- If Swallowed: Clean mouth with water and get medical attention.[6]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Avoid dust formation and breathing dust, vapors, mist, or gas.[1]
- Environmental Precautions: Do not let the product enter drains.[1]
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid creating dust.[1]

Signaling Pathways and Experimental Workflows

To visualize the logical relationships in the safe handling of 4-methoxy-N,N-dimethylaniline, the following workflow diagram is provided.

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Safe handling workflow for 4-methoxy-N,N-dimethylaniline.

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